

1-(2-Amino-4-methoxy-3-methylphenyl)ethanone

molecular weight and formula

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Compound of Interest

Compound Name: 1-(2-Amino-4-methoxy-3-methylphenyl)ethanone

Cat. No.: B113257

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In-Depth Technical Guide: 1-(2-Amino-4-methoxy-3-methylphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **1-(2-Amino-4-methoxy-3-methylphenyl)ethanone**, a key intermediate in the synthesis of various pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Molecular Information

The fundamental molecular characteristics of **1-(2-Amino-4-methoxy-3-methylphenyl)ethanone** are summarized below. The data has been compiled from verified chemical suppliers and databases.

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1] [2]
Molecular Weight	179.22 g/mol	[1] [2]
CAS Number	912347-94-5	[1] [2]

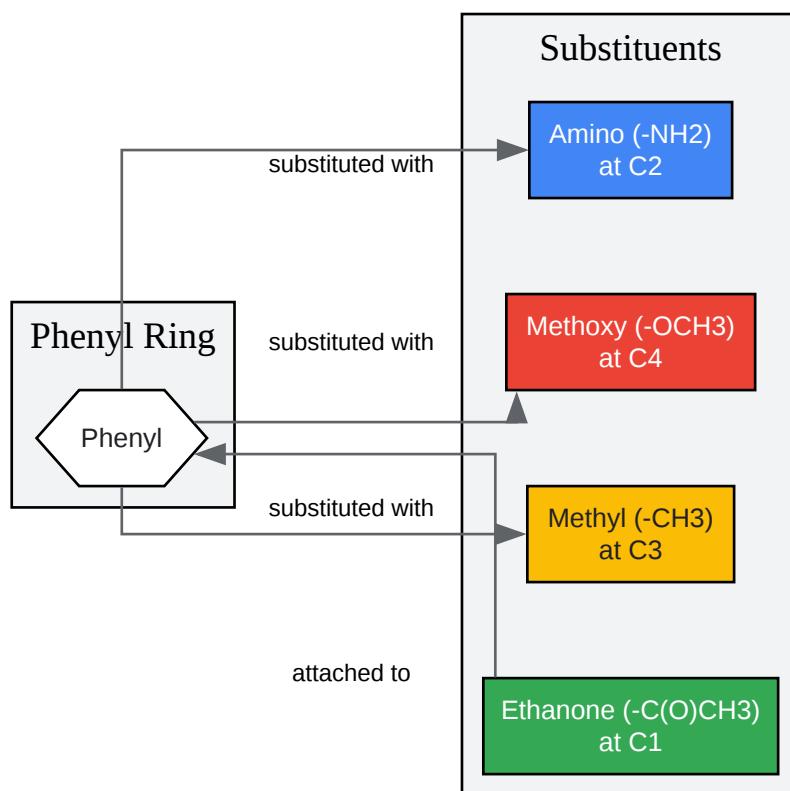
Physicochemical Data

Key physical and chemical properties are presented in the following table, offering a comprehensive profile of the compound.

Property	Value
Physical State	Yellow crystalline solid
Melting Point	107 °C
Boiling Point (Predicted)	336.0 ± 37.0 °C
Density (Predicted)	1.096 ± 0.06 g/cm ³
Solubility	Moderately soluble in polar organic solvents (e.g., DMSO, DMF); relatively insoluble in water.

Logical Relationship of Compound Name to Structure

The IUPAC name, **1-(2-Amino-4-methoxy-3-methylphenyl)ethanone**, directly corresponds to its chemical structure. The following diagram illustrates this relationship, breaking down the name into its constituent functional groups and their positions on the phenyl ring.

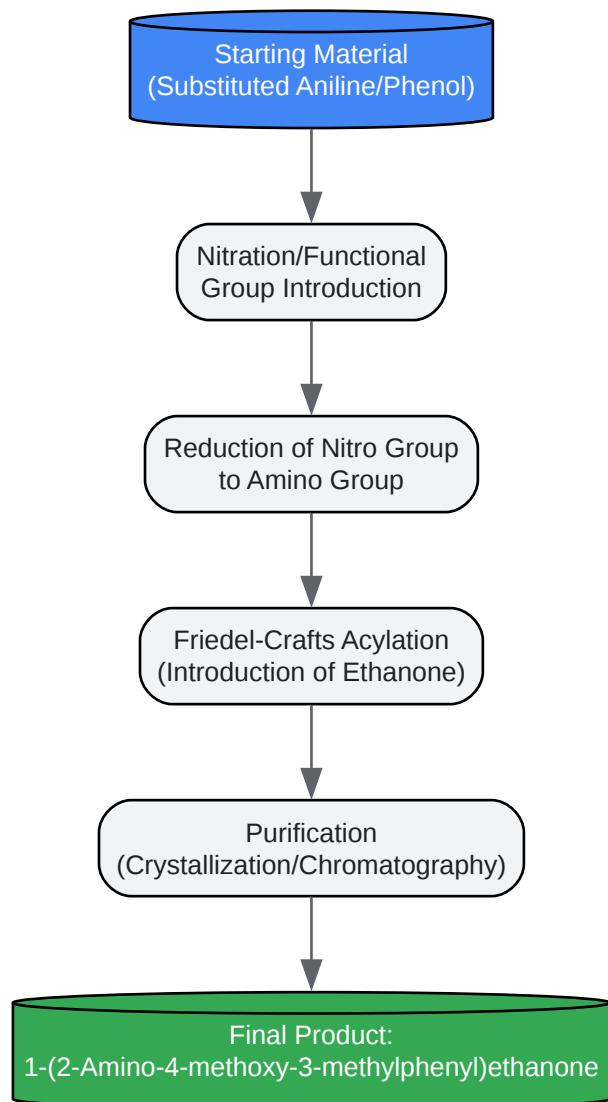


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Caption: Structural breakdown of **1-(2-Amino-4-methoxy-3-methylphenyl)ethanone**.

Experimental Workflow: Synthesis Overview

While specific, detailed experimental protocols are proprietary and vary between manufacturers, a generalized workflow for the synthesis of substituted acetophenones such as **1-(2-Amino-4-methoxy-3-methylphenyl)ethanone** often involves a multi-step process. The following diagram outlines a logical, high-level workflow.



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Caption: Generalized synthetic workflow for related aromatic ketones.

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References

- 1. 1-(2-amino-4-methoxy-3-methylphenyl)ethanone [myskinrecipes.com]

- 2. pharmaffiliates.com [pharmaffiliates.com]
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